

# Technical Guide: Physicochemical Properties of 1-(Difluoromethoxy)-4-methylbenzene

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## Compound of Interest

Compound Name: 1-(Difluoromethoxy)-4-methylbenzene

Cat. No.: B073539

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This document provides essential physicochemical data for the compound **1-(Difluoromethoxy)-4-methylbenzene**, a molecule of interest in synthetic organic chemistry and potentially in the development of novel pharmaceuticals and agrochemicals. The presence of the difluoromethoxy group can significantly influence the compound's polarity, metabolic stability, and binding interactions, making its characterization crucial for research and development.

## Core Physicochemical Data

The fundamental molecular properties of **1-(Difluoromethoxy)-4-methylbenzene** have been determined and are summarized in the table below. These values are foundational for any further experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

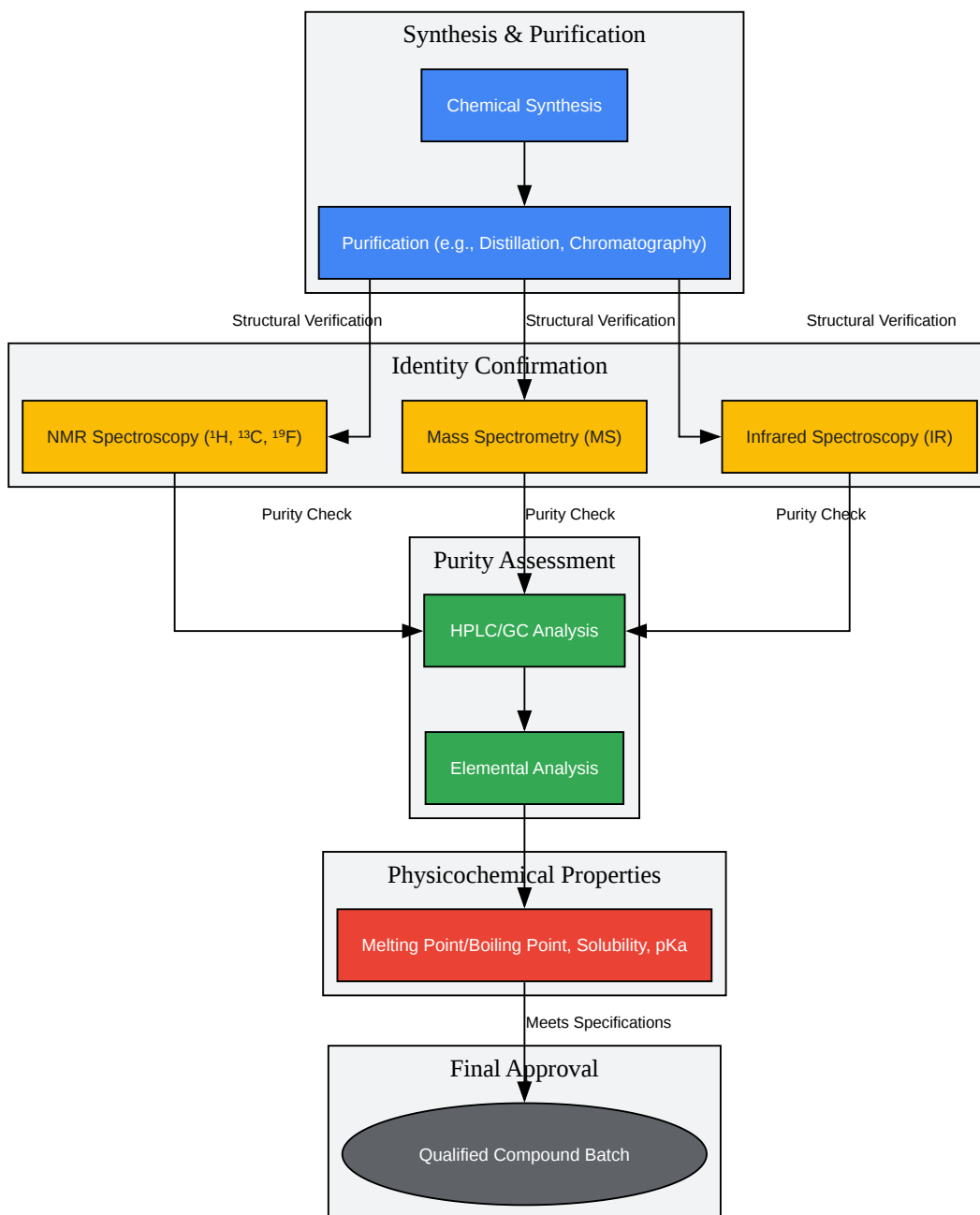
Property	Value	Source
Molecular Formula	C8H8F2O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	158.15 g/mol	<a href="#">[2]</a>
Monoisotopic Mass	158.05432 Da	<a href="#">[3]</a>
Physical State	Liquid (at 20°C)	<a href="#">[2]</a>
Boiling Point	167.4 ± 30.0 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	61.2 ± 20.4 °C	<a href="#">[1]</a>
CAS Number	1583-83-1	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-(Difluoromethoxy)-4-methylbenzene** are proprietary to the various commercial suppliers and research institutions that produce it. However, a general workflow for the characterization of such a compound is outlined below. This workflow represents a standard logical process in chemical and pharmaceutical research to ensure the identity, purity, and stability of a compound of interest.

## Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a novel or synthesized chemical entity like **1-(Difluoromethoxy)-4-methylbenzene**. This process ensures that the compound meets the required specifications for subsequent research and development activities.



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Caption: Logical workflow for the characterization of a chemical compound.

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## References

- 1. 1-(Difluoromethoxy)-4-methylbenzene | CAS#:1583-83-1 | Chemsrce [chemsrc.com]
- 2. 1-(Difluoromethoxy)-4-methylbenzene - Shandong Biotech [shandongbiotech.com]
- 3. PubChemLite - 1-(difluoromethoxy)-4-methylbenzene (C<sub>8</sub>H<sub>8</sub>F<sub>2</sub>O) [pubchemlite.lcsb.uni.lu]
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